Tsugafolin purification by HPLC

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Compound of Interest

Compound Name: *Tsugafolin*

Cat. No.: *B1632518*

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Application Note: High-Purity Isolation and Purification of **Tsugafolin** by RP-HPLC

Executive Summary

Tsugafolin (7-hydroxy-5,4'-dimethoxyflavanone; CAS: 66568-97-6) is a bioactive flavonoid originally identified in Tsuga species (Hemlock) and subsequently isolated from Vitex leptobotrys, Goniothalamus gardneri, and Cephalotaxus sinensis.[1] It exhibits significant biological potential, including anti-HIV activity (IC50 ~118 µM), plant phenotype regulation (inhibition of stem elongation), and cytotoxicity against specific tumor cell lines.

This protocol details a robust workflow for the extraction, enrichment, and high-purity isolation (>98%) of **Tsugafolin** from plant biomass using Reverse-Phase High-Performance Liquid Chromatography (RP-HPLC). Unlike generic flavonoid protocols, this guide addresses the specific solubility profile and co-elution challenges associated with dimethoxyflavanones.

Physicochemical Profile & Target Analyte

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Property	Specification
Chemical Name	7-hydroxy-5,4'-dimethoxyflavanone
Common Name	Tsugafolin
CAS Number	66568-97-6
Molecular Formula	$C_{17}H_{16}O_5$
Molecular Weight	300.31 g/mol
Classification	Flavanone (Flavonoid)
Solubility	Soluble in Methanol, Ethyl Acetate, DMSO; Sparingly soluble in Water.
UV Maxima	~280 nm, 320 nm (characteristic flavanone absorption)

Sample Preparation & Enrichment Protocol

Direct injection of crude extracts onto HPLC columns leads to rapid fouling and poor resolution. A liquid-liquid partitioning step is mandatory to remove chlorophylls (non-polar) and sugars/tannins (highly polar) before chromatography.

Step 3.1: Biomass Extraction

- Grinding: Pulverize dried plant material (e.g., Vitex leptobotrys twigs/leaves or Tsuga heartwood) to a fine powder (<40 mesh).
- Maceration: Extract 100 g of powder with 500 mL Methanol (MeOH) at room temperature for 24 hours. Repeat 3 times.
    - Rationale: MeOH provides optimal penetration of cellular matrices for flavonoids compared to Ethanol.
- Concentration: Combine extracts and evaporate to dryness under reduced pressure (Rotary Evaporator) at <40°C to prevent thermal degradation.

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Step 3.2: Liquid-Liquid Partitioning (Enrichment)

- Resuspend the crude residue in 200 mL Water.
- Defatting: Partition with n-Hexane (200 mL x 2). Discard the Hexane layer (removes lipids/chlorophyll).
- Target Extraction: Partition the aqueous phase with Ethyl Acetate (EtOAc) (200 mL x 3).
- Collection: Collect the EtOAc layers. **Tsugafolin** partitions preferentially here.
- Drying: Dry the EtOAc fraction over anhydrous Na_2SO_4, filter, and evaporate to dryness. This is the Enriched Fraction.

Analytical HPLC Method (Method Development)

Before preparative scale-up, the separation must be optimized on an analytical scale.

System: Agilent 1260 Infinity II or equivalent quaternary pump system. Detector: Diode Array Detector (DAD).

Parameter	Condition
Column	C18 Reverse Phase (e.g., Phenomenex Luna or Waters SunFire), 5 µm, 4.6 × 250 mm
Mobile Phase A	Water + 0.1% Formic Acid (improves peak shape for phenolics)
Mobile Phase B	Acetonitrile (ACN)
Flow Rate	1.0 mL/min
Injection Volume	10 µL (Sample conc: 1 mg/mL in MeOH)
Detection	280 nm (Quantification), 254 nm (Impurity check)
Column Temp	30°C

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Gradient Program (Linear)

Time (min)	% Mobile Phase B (ACN)	Event
0.0	20%	Initial Hold
5.0	20%	Isocratic equilibration
25.0	80%	Linear Gradient
30.0	100%	Wash
35.0	20%	Re-equilibration

Note: **Tsugafolin** typically elutes between 18–22 minutes under these conditions. Adjust the gradient slope if co-eluting isomers (e.g., alpinetin) are present.

Preparative HPLC Scale-Up Protocol

Objective: Isolate >10 mg of **Tsugafolin** with >98% purity.

Step 5.1: Scale-Up Calculations

- Column: Semi-prep C18, 10 µm, 20 × 250 mm.
- Flow Rate: Scale by cross-sectional area ratio (~19x analytical). Set to 15–20 mL/min.
- Loading: 100–200 mg of Enriched Fraction per injection (dissolved in 2 mL MeOH).

Step 5.2: Fraction Collection Logic

- Threshold Trigger: Set UV collection trigger to slope sensitivity rather than simple level to separate closely eluting shoulders.
- Heart-Cutting: Collect only the central 80% of the main peak. Discard the leading and tailing edges to maximize purity over yield.
- Solvent Removal: Immediately evaporate ACN from collected fractions using a rotary evaporator. Lyophilize the remaining aqueous phase to obtain a white/off-white amorphous powder.

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Workflow Visualization

The following diagram illustrates the logical flow from raw biomass to purified compound, highlighting the critical partitioning checkpoints.

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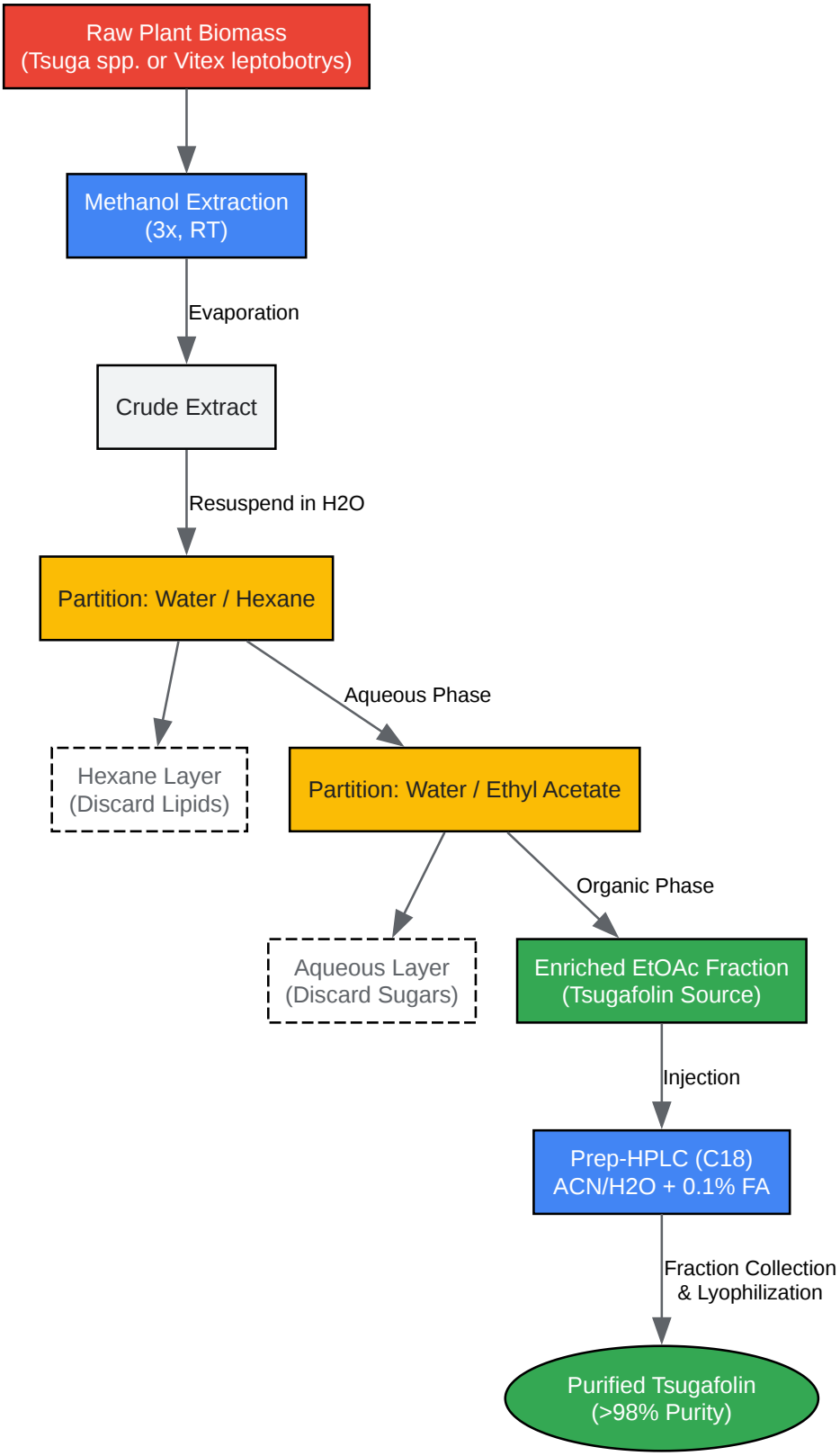

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Figure 1: Isolation workflow for **Tsugafolin**, emphasizing the critical Ethyl Acetate enrichment step.

Quality Control & Validation

Every isolated batch must undergo the following "Self-Validating" checks:

- Purity Check: Re-inject 5 µg of the final product onto the Analytical HPLC system.
  - Acceptance Criteria: Single peak >98% area at 280 nm.
- Mass Spectrometry (LC-MS):
  - Confirm molecular ion: $[M+H]^+$ = 301.1 m/z or $[M-H]^-$ = 299.1 m/z.
- NMR Verification (Optional but recommended):
  - ^{1}H-NMR in DMSO-d_6 should show characteristic flavanone signals: Two doublets for H-2/H-3 protons (C-ring) and methoxy singlets at ~3.8 ppm.

References

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